



Introduction to Fluorine-18 in Positron Emission Tomography (PET)

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Compound of Interest		
Compound Name:	Bfpet F-18 chloride	
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Fluorine-18 (¹⁸F) is the most widely used radioisotope for Positron Emission Tomography (PET), a powerful molecular imaging technique used in both clinical diagnostics and preclinical research.[1][2] Its popularity stems from a combination of favorable physical and chemical properties. With a half-life of 109.8 minutes, ¹⁸F provides sufficient time for multi-step chemical syntheses and imaging protocols while minimizing the patient's radiation exposure.[1][3] It decays primarily through positron emission (97%), producing low-energy positrons (635 keV) that result in high-resolution PET images.[1][2]

The ability to substitute a hydrogen atom or a hydroxyl group with fluorine can significantly alter a molecule's biological properties, including its metabolic stability and receptor binding affinity, without adding substantial steric bulk. This makes ¹⁸F an ideal label for a wide range of biologically active molecules, from small-molecule drugs to peptides and proteins.[1][4] The most common application is in the synthesis of radiopharmaceuticals like [¹⁸F]Fluorodeoxyglucose ([¹⁸F]FDG), a glucose analog used extensively in oncology to visualize tumors with high glucose metabolism.[3]

Core Principles of Fluorine-18 Production

Fluorine-18 is typically produced in a cyclotron by bombarding an enriched water target ([¹8O]H₂O) with protons. This nuclear reaction, denoted as ¹8O(p,n)¹8F, yields no-carrier-added (n.c.a.) [¹8F]fluoride ions in an aqueous solution.[5] The term "no-carrier-added" signifies that the product is essentially free of the stable isotope, ¹9F, leading to very high specific activity.



High specific activity is crucial for PET tracers that target receptors present in low concentrations in the body.[6]

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